

Hainanmurpanin: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: *Hainanmurpanin*

Cat. No.: *B016064*

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Introduction

Hainanmurpanin is a naturally occurring coumarin, a class of secondary metabolites widely recognized for their diverse pharmacological activities. Isolated from the plant *Murraya exotica* L., also known as *Murraya paniculata*, this compound holds potential for further investigation in drug discovery and development. This technical guide provides a summary of the currently available data on the physical and chemical properties of **Hainanmurpanin**, intended to serve as a foundational resource for the scientific community.

Chemical and Physical Properties

While comprehensive experimental data for **Hainanmurpanin** is not extensively documented in publicly accessible literature, the following properties have been identified.

Property	Value	Source
Chemical Formula	C ₁₇ H ₁₈ O ₆	[1]
Molecular Weight	318.325 g/mol	[1]
CAS Number	95360-22-8	[1]
Compound Type	Coumarin	[1]
Physical Description	Powder	[1]
Purity	95% - 99%	[1]
Botanical Source	Murraya exotica L. (Murraya paniculata)	[1]

Note: Specific quantitative data such as melting point, boiling point, and solubility for **Hainanmurpanin** are not readily available in the reviewed literature.

Spectroscopic Data

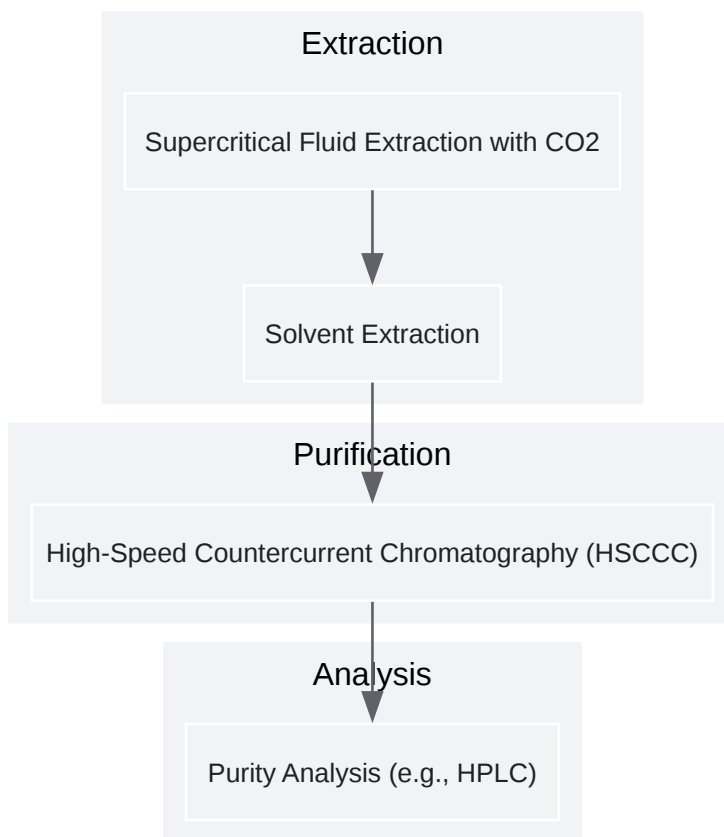
The primary methods for the identification and structural elucidation of **Hainanmurpanin** are Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[1] However, detailed spectroscopic data, including specific ¹H and ¹³C NMR chemical shifts, mass spectrometry fragmentation patterns, UV-Vis absorption maxima, and IR absorption bands, are not sufficiently detailed in the available search results to be included in this guide.

Experimental Protocols

Isolation and Purification of Hainanmurpanin

A documented method for the isolation and purification of **Hainanmurpanin** from the leaves of *Murraya exotica* L. involves a multi-step process. The general workflow for this procedure is outlined below.

Workflow for Hainanmurpanin Isolation



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Workflow for **Hainanmurpanin** Isolation

Methodology:

- **Supercritical Fluid Extraction (SFE):** The initial extraction is performed using supercritical CO₂. This technique is favored for its efficiency and the use of a non-toxic, environmentally friendly solvent.
- **Solvent Extraction:** Following SFE, a subsequent solvent extraction is employed to further concentrate the coumarin fraction.

- High-Speed Countercurrent Chromatography (HSCCC): The crude extract is then subjected to HSCCC for the final purification of **Hainanmurpanin**. This liquid-liquid partition chromatography technique is effective for separating complex mixtures of natural products.

Due to the lack of specific biological studies on **Hainanmurpanin**, detailed protocols for biological assays such as anti-inflammatory or anticancer activity are not available at this time.

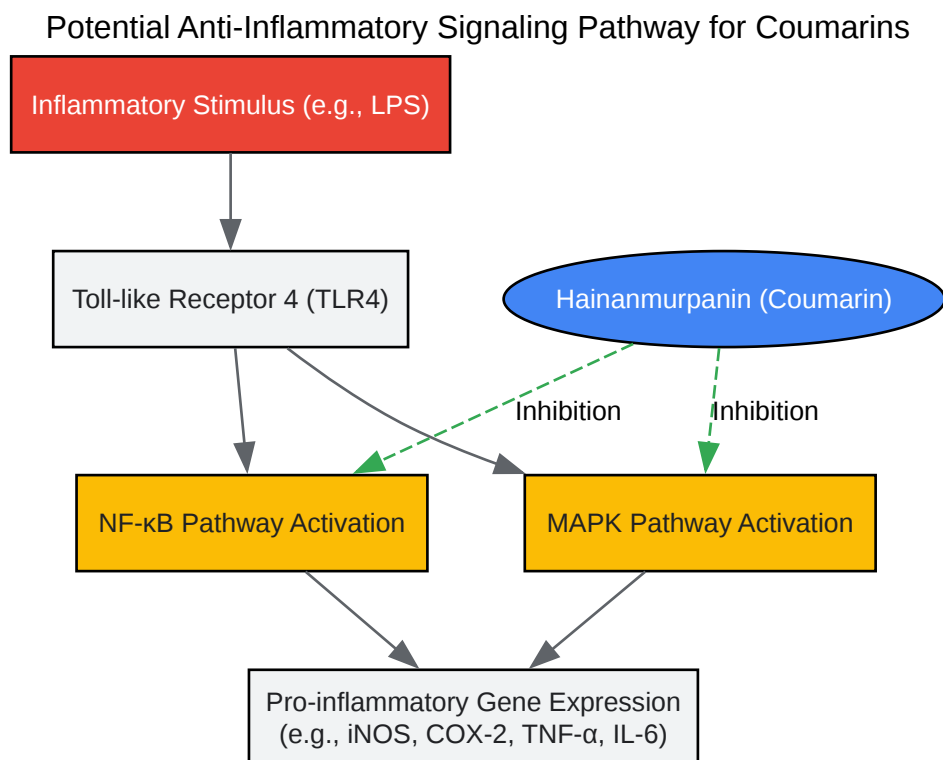
Biological Activity and Signaling Pathways

While specific studies on the biological activity of **Hainanmurpanin** are limited, the broader class of coumarins isolated from *Murraya* species have demonstrated a range of pharmacological effects.

Coumarins from *Murraya exotica* have been reported to possess anti-inflammatory and potential anticancer properties.^[2] The anti-inflammatory effects of coumarins from *Murraya* have been linked to the inhibition of nitric oxide (NO) production and the modulation of signaling pathways such as the NF- κ B and MAPK pathways. One study on a novel coumarin, MC13, from *Murraya* demonstrated its neuroprotective effects by inhibiting the TRAF6-TAK1-NF- κ B, p38/ERK MAPKs, and Jak2-Stat1/Stat3 pathways in lipopolysaccharide-stimulated microglia.^[1]

Furthermore, some natural coumarins have been identified as activators of the Nrf2 signaling pathway, which plays a crucial role in cellular defense against oxidative stress and inflammation.^[3]

The general mechanism of action for the anti-inflammatory activity of coumarins often involves the modulation of key inflammatory mediators and signaling cascades. A simplified representation of a potential signaling pathway that could be influenced by coumarins is depicted below.



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Potential Anti-Inflammatory Signaling Pathway for Coumarins

It is important to note that this diagram represents a generalized pathway for coumarins, and specific experimental validation for **Hainanmurpanin** is required to confirm its precise mechanism of action.

Conclusion

Hainanmurpanin is a coumarin with established basic chemical properties. However, a significant gap exists in the scientific literature regarding its detailed physicochemical characteristics, comprehensive spectroscopic data, and specific biological activities. Further research is warranted to fully elucidate the therapeutic potential of this natural product. The information provided in this guide serves as a starting point for researchers interested in exploring the properties and applications of **Hainanmurpanin**.

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References

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